

# Technical Guide: 3-amino-N,N-diethylbenzamide

## (CAS: 68269-83-0)

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### Compound of Interest

Compound Name: 3-amino-N,N-diethylbenzamide

Cat. No.: B112903

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An In-depth Overview of Safety, Handling, and Material Safety Data

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **3-amino-N,N-diethylbenzamide**. The information is compiled from publicly available safety data sheets and chemical databases to ensure laboratory personnel can manage this compound with the highest degree of safety.

## Chemical Identification and Physical Properties

**3-amino-N,N-diethylbenzamide** is an aromatic amine derivative. While extensive experimental data is not publicly available, computed and predicted properties provide a baseline for handling procedures.

Property	Value	Source
CAS Number	68269-83-0	PubChem[1]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O	PubChem[1]
Molecular Weight	192.26 g/mol	PubChem[1]
Boiling Point	372.0 ± 25.0 °C (Predicted)	CookeChem[2]
Density	1.068 ± 0.06 g/cm <sup>3</sup> (Predicted)	CookeChem[2]
pKa	3.75 ± 0.10 (Predicted)	CookeChem[2]

## Hazard Identification and GHS Classification

This compound is classified as hazardous. All personnel must be fully aware of its potential risks before handling. The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Warning	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335	Warning	May cause respiratory irritation
Skin Sensitization	-	H317	Warning	May cause an allergic skin reaction

(Data sourced from PubChem and Matrix Scientific)[1][3]

## Safe Handling and Storage

Adherence to strict laboratory protocols is mandatory when working with **3-amino-N,N-diethylbenzamide** to minimize exposure risk.

### 3.1. Engineering Controls

- Work must be conducted in a properly functioning chemical fume hood to avoid inhalation of dust or vapors.[1]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1]

### 3.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[1]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile) at all times.[1]
- Skin and Body Protection: Wear a lab coat and protective clothing. Ensure all skin is covered.[1]
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, use a NIOSH-approved respirator.[1]

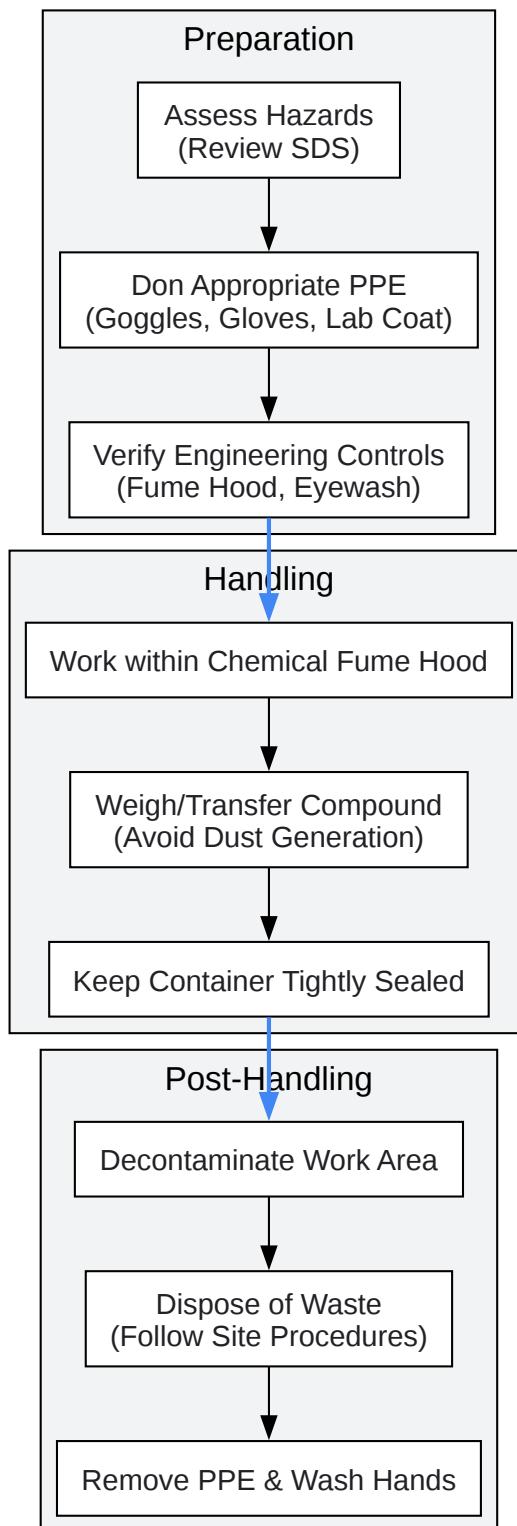
### 3.3. General Handling Practices

- Avoid all direct contact with the substance. Do not get in eyes, on skin, or on clothing.[1]
- Avoid breathing dust or vapor.[1]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[1]

### 3.4. Storage

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly sealed.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)

## General Handling Workflow for 3-amino-N,N-diethylbenzamide

[Click to download full resolution via product page](#)*General laboratory workflow for handling the compound.*

## First Aid and Emergency Procedures

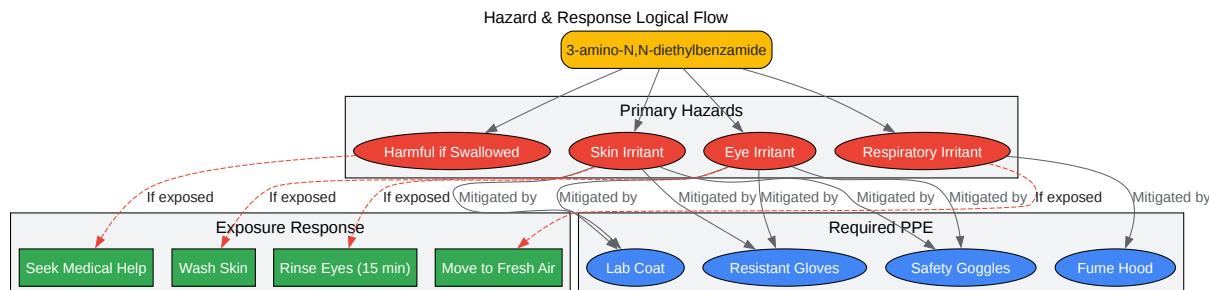
Immediate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with generous quantities of running water and non-abrasive soap. Seek medical attention. Remove and launder contaminated clothing before reuse. <a href="#">[1]</a>
Eye Contact	Rinse cautiously and thoroughly with clean, running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

Accidental Release: In case of a spill, wear an appropriate respirator, chemical-resistant gloves, and protective clothing.[\[1\]](#) Absorb the material with an inert substance and place it into a suitable, closed container for disposal.[\[1\]](#) Ventilate the area and wash the spill site after material pickup is complete.[\[1\]](#)

## Disposal Considerations

Disposal of **3-amino-N,N-diethylbenzamide** and its containers must be handled as hazardous waste. All disposal practices must comply with local, state, and federal regulations. Do not dispose of down the drain or into the environment.



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*Logical relationships between hazards and responses.*

## Experimental Protocols and Biological Activity

6.1. Experimental Use As of the date of this guide, a review of public scientific literature did not yield specific, detailed experimental protocols for the application of **3-amino-N,N-diethylbenzamide** in biological or drug development research. It is described as a useful pharmaceutical intermediate and a reagent in organic synthesis.<sup>[2]</sup> Researchers should develop their own protocols based on the safety information provided herein and general principles of chemical synthesis and analysis.

6.2. Biological Activity and Signaling Pathways There is no publicly available information detailing the biological activity, mechanism of action, or associated signaling pathways for **3-amino-N,N-diethylbenzamide**. Its toxicological properties have not been fully investigated.<sup>[1]</sup> Any research into its biological effects should be conducted with the utmost caution, assuming high potential toxicity until proven otherwise.

Disclaimer: This guide is intended for informational purposes for trained professionals and is based on currently available data. It is not a substitute for a formal risk assessment. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and adhere to all institutional and regulatory safety guidelines.

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## References

- 1. 3-amino-N,N-diethylbenzamide | C11H16N2O | CID 268126 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 97% , 68269-83-0 - CookeChem [cookechem.com]
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